

# delta-Guaiene CAS number and molecular formula

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## Compound of Interest

Compound Name: *delta-Guaiene*

Cat. No.: B1206229

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## δ-Guaiene: A Technical Guide for Researchers

An In-depth Whitepaper on the Physicochemical Properties, Biological Activities, and Experimental Protocols of δ-Guaiene for Researchers, Scientists, and Drug Development Professionals.

## Introduction

δ-Guaiene (CAS Number: 3691-11-0; Molecular Formula: C<sub>15</sub>H<sub>24</sub>) is a naturally occurring bicyclic sesquiterpene found in a variety of aromatic plants, including patchouli (*Pogostemon cablin*) and agarwood (*Aquilaria spp.*).<sup>[1][2]</sup> As a member of the guaiane class of sesquiterpenoids, δ-Guaiene has garnered significant scientific interest due to its diverse and promising biological activities. This technical guide provides a comprehensive overview of δ-Guaiene, including its physicochemical properties, and delves into its antifungal, anti-inflammatory, antioxidant, and potential anticancer activities. Detailed experimental protocols and relevant signaling pathways are presented to facilitate further research and drug discovery efforts.

## Physicochemical Properties of δ-Guaiene

Property	Value	Reference
CAS Number	3691-11-0	<a href="#">[1]</a>
Molecular Formula	C15H24	<a href="#">[1]</a>
Molecular Weight	204.35 g/mol	<a href="#">[1]</a>
IUPAC Name	(1S,3aR,8aS)-1,4-dimethyl-7-(propan-2-ylidene)-1,2,3,3a,4,5,6,8a-octahydroazulene	N/A
Synonyms	$\alpha$ -Bulnesene, Guaia-1(5),11-diene	N/A
Appearance	Oily liquid	N/A
Boiling Point	Not available	N/A
Solubility	Insoluble in water; soluble in organic solvents	N/A

## Biological Activities and Mechanisms of Action

$\delta$ -Guaiene has demonstrated a range of biological activities with potential therapeutic applications. The following sections detail these activities, supported by experimental data and insights into the underlying molecular mechanisms.

### Antifungal Activity

$\delta$ -Guaiene has shown notable antifungal properties against various fungal strains. The antifungal efficacy is typically evaluated by determining the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC), as well as by measuring the zone of inhibition in agar diffusion assays.

Table 1: Antifungal Activity of  $\delta$ -Guaiene

Fungal Strain	Assay	Concentration	Result
Candida albicans	Agar Disc Diffusion	20%	No Inhibition
Aspergillus niger	Agar Disc Diffusion	20%	1.4 mm inhibition zone
Trichophyton mentagrophytes	Agar Disc Diffusion	20%	0.4 mm inhibition zone
Microsporum gypseum	Agar Disc Diffusion	20%	0.25 mm inhibition zone

## Anti-inflammatory Activity

Guaiane sesquiterpenes, including  $\delta$ -Guaiene, are known to possess anti-inflammatory properties.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The primary mechanism of action is believed to be through the modulation of key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) By inhibiting these pathways, guaiane sesquiterpenes can suppress the production of pro-inflammatory mediators like nitric oxide (NO), tumor necrosis factor-alpha (TNF- $\alpha$ ), and various interleukins.[\[6\]](#)[\[7\]](#)[\[9\]](#)

Table 2: Anti-inflammatory Activity of Guaiane Sesquiterpenes

Compound	Cell Line	Assay	IC50 ( $\mu$ M)	Reference
5-guaien-11-ol	RAW 264.7	NO Production Inhibition	8.1	<a href="#">[3]</a>
4-guaien-11-ol	RAW 264.7	NO Production Inhibition	7.2	<a href="#">[3]</a>
Undulatumoside A	RAW 264.7	NO Production Inhibition	16.4	<a href="#">[3]</a>

Note: Data for closely related guaiane sesquiterpenes are presented to illustrate the anti-inflammatory potential of this class of compounds.

## Antioxidant Activity

The antioxidant potential of  $\delta$ -Guaiene and related compounds is often assessed using in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay. This assay measures the ability of a compound to donate a hydrogen atom or electron to the stable DPPH radical, thus neutralizing it.

## Potential Anticancer Activity

Sesquiterpenes have been a focus of cancer research due to their cytotoxic effects on various cancer cell lines.<sup>[1][2][12]</sup> The proposed mechanisms of action include the induction of apoptosis (programmed cell death), cell cycle arrest, and the inhibition of key signaling pathways involved in cancer cell proliferation and survival, such as the NF- $\kappa$ B and MAPK pathways.<sup>[1][13]</sup>

## Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of  $\delta$ -Guaiene's biological activities.

### Antifungal Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antifungal agent.<sup>[14][15][16]</sup>

- Preparation of Fungal Inoculum: A standardized suspension of the fungal test organism is prepared in a suitable broth (e.g., RPMI 1640) to a concentration of approximately  $0.5\text{-}2.5 \times 10^3$  colony-forming units (CFU)/mL.
- Preparation of  $\delta$ -Guaiene Dilutions: A series of twofold dilutions of  $\delta$ -Guaiene are prepared in the broth medium in a 96-well microtiter plate.
- Inoculation: Each well containing the  $\delta$ -Guaiene dilution is inoculated with the fungal suspension. A growth control well (containing only the inoculum and broth) and a sterility control well (containing only broth) are also included.
- Incubation: The microtiter plate is incubated at an appropriate temperature (e.g., 35°C) for 24-48 hours.

- Determination of MIC: The MIC is the lowest concentration of  $\delta$ -Guaiene that causes complete inhibition of visible fungal growth.

## Antioxidant Activity: DPPH Radical Scavenging Assay

This assay is a common method for evaluating the antioxidant capacity of natural products.[\[17\]](#) [\[18\]](#)[\[19\]](#)

- Preparation of DPPH Solution: A stock solution of DPPH in methanol (e.g., 0.1 mM) is prepared.
- Reaction Mixture: In a 96-well plate or test tubes, various concentrations of  $\delta$ -Guaiene are mixed with the DPPH solution. A control containing only methanol and the DPPH solution is also prepared.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- Absorbance Measurement: The absorbance of the solutions is measured at a wavelength of approximately 517 nm using a spectrophotometer.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the following formula:  $\% \text{ Scavenging} = [( \text{Abs\_control} - \text{Abs\_sample} ) / \text{Abs\_control}] \times 100$

## Cytotoxicity Assessment: MTT Assay

The MTT assay is a colorimetric assay used to assess cell metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Cell Seeding: Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- Treatment: The cells are then treated with various concentrations of  $\delta$ -Guaiene for a specified duration (e.g., 24, 48, or 72 hours). Control wells with untreated cells are also included.

- MTT Addition: After the treatment period, the medium is replaced with fresh medium containing 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) and incubated for a few hours.
- Formazan Solubilization: The MTT-containing medium is removed, and a solubilizing agent (e.g., DMSO or isopropanol) is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance is measured at a wavelength of approximately 570 nm.
- Calculation of Cell Viability: The percentage of cell viability is calculated relative to the untreated control cells.

## Signaling Pathways and Visualizations

The biological activities of  $\delta$ -Guaiene and other guaiane sesquiterpenes are often mediated through the modulation of complex intracellular signaling pathways.

## Biosynthesis of $\delta$ -Guaiene

The biosynthesis of  $\delta$ -Guaiene begins with farnesyl pyrophosphate (FPP) and is catalyzed by the enzyme  $\delta$ -guaiene synthase.[24][25][26][27][28]

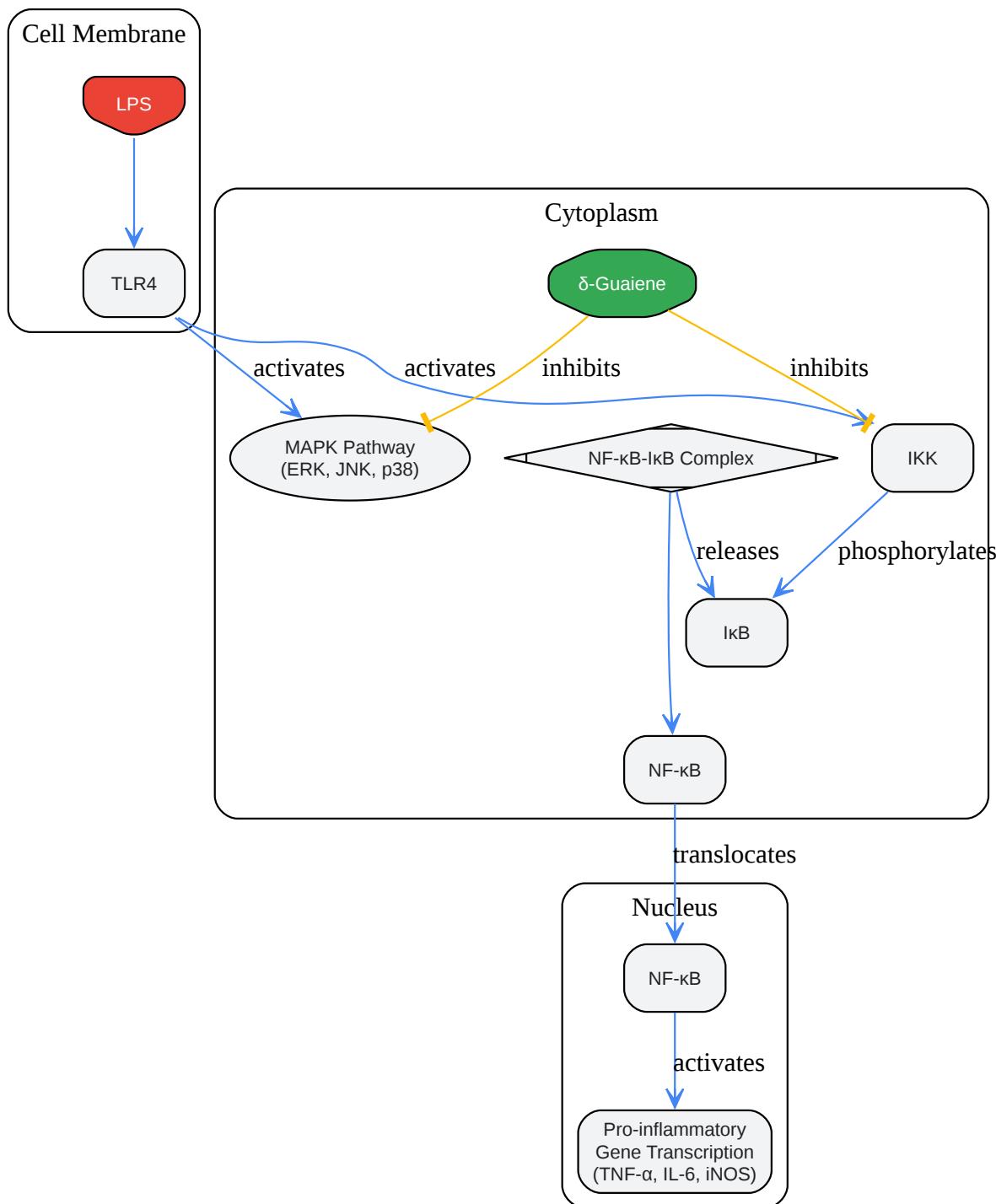


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Caption: Biosynthesis of  $\delta$ -Guaiene from Farnesyl Pyrophosphate.

## Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of guaiane sesquiterpenes are often attributed to the inhibition of the NF- $\kappa$ B and MAPK signaling pathways, which are key regulators of inflammation.

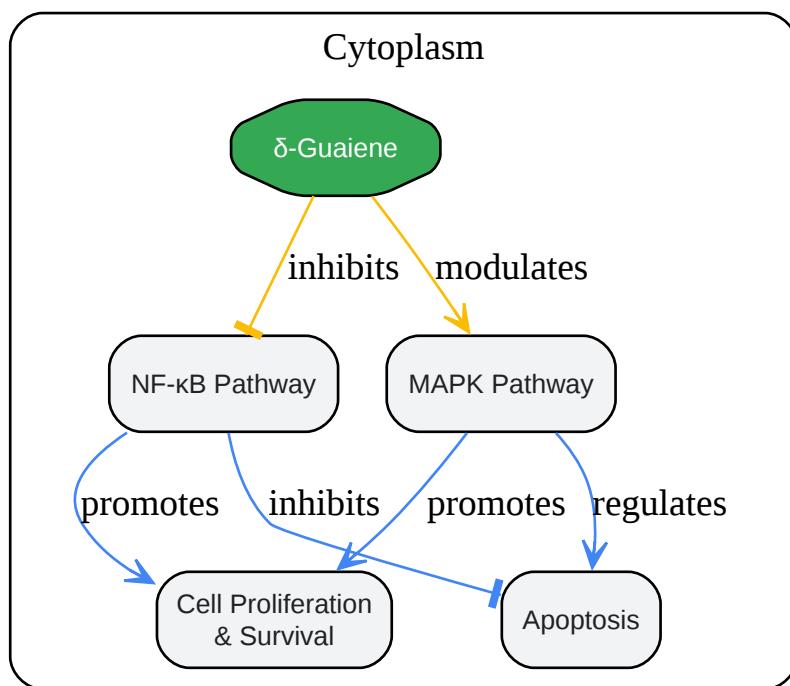


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Caption: Proposed anti-inflammatory mechanism of  $\delta$ -Guaiene.

## Anticancer Signaling Pathway

The potential anticancer effects of sesquiterpenes are linked to their ability to induce apoptosis and inhibit cell proliferation, often through the modulation of the NF-κB and MAPK pathways, which are also implicated in cancer cell survival and growth.



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Caption: Proposed anticancer mechanism of δ-Guaiene.

## Conclusion

δ-Guaiene is a promising natural compound with a spectrum of biological activities that warrant further investigation for potential therapeutic applications. This technical guide provides a foundational understanding of its physicochemical properties, biological effects, and the experimental methodologies to study them. The provided diagrams of key signaling pathways offer a visual representation of its potential mechanisms of action. It is hoped that this comprehensive overview will serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development, stimulating further research into the therapeutic potential of δ-Guaiene.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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